

Unraveling the Biological Activities of Latifolin: An In Vitro and In Vivo Comparison

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Compound of Interest

Compound Name: Latifoline N-oxide

Cat. No.: B1605506

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While the compound "**Latifoline N-oxide**" does not appear in currently available scientific literature, extensive research has been conducted on a related neoflavonoid, Latifolin. This guide provides a comprehensive comparison of the documented in vitro and in vivo effects of Latifolin, offering valuable insights for researchers, scientists, and drug development professionals.

Latifolin, isolated from plants such as *Dalbergia odorifera*, has demonstrated significant anti-inflammatory and antioxidant properties in a variety of experimental settings. This comparison guide synthesizes the key findings from both laboratory-based cell culture studies and animal models to provide a holistic view of its potential therapeutic applications.

Quantitative Data Summary

The following tables summarize the key quantitative data from in vitro and in vivo studies on Latifolin, highlighting its efficacy in various models.

In Vitro Efficacy of Latifolin

Parameter	Cell Line	Treatment/Inducer	Latifolin Concentration	Observed Effect	Citation
Anti-inflammatory Activity					
Nitric Oxide (NO) Production	Murine Peritoneal Macrophages	Lipopolysaccharide (LPS)	Not specified	Significant inhibition	[1]
Prostaglandin E2 (PGE2) Production	Murine Peritoneal Macrophages	LPS	Not specified	Reduction	[1]
TNF- α Production	Murine Peritoneal Macrophages	LPS	Not specified	Reduction	[1]
IL-1 β Production	Murine Peritoneal Macrophages	LPS	Not specified	Reduction	[1]
Inflammatory Cytokine and Chemokine Secretion	HaCaT Keratinocytes	TNF- α /IFN- γ	Not specified	Inhibition	[2]
Antioxidant Activity					
Cell Viability	BJ-5ta Fibroblasts	tert-butyl hydroperoxide (t-BHP)	5-20 μ M	Dose-dependent increase	[2]
Reactive Oxygen Species (ROS) Production	BJ-5ta Fibroblasts	t-BHP	Not specified	Inhibition	[2]

**Anti-cancer
Activity**

Cell Proliferation	Human Oral Squamous Carcinoma Cells (YD-8 and YD-10B)	-	Not specified	Significant inhibition
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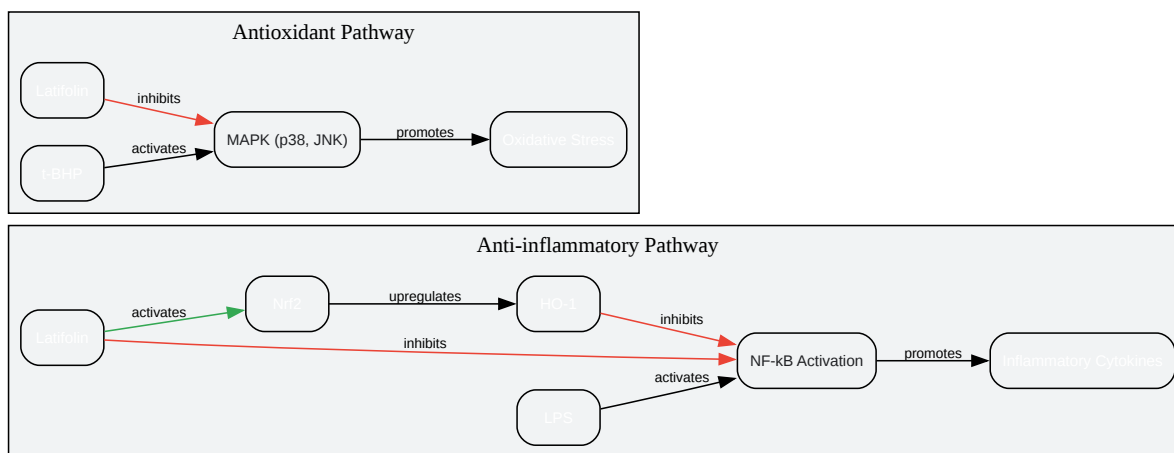
Cell Migration, Invasion, and Adhesion	Human Oral Squamous Carcinoma Cells	-	Not specified	Blocked
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In Vivo Efficacy of Latifolin

Animal Model	Condition	Latifolin Dosage	Key Findings	Citation
Rats	Acute Myocardial Ischemia (induced by pituitrin and isoproterenol)	Not specified	Protective effects observed	[2]
Mice	Not specified	Not specified	Anti-inflammatory effects noted	

Key Signaling Pathways and Mechanisms of Action

Latifolin exerts its biological effects through the modulation of several key signaling pathways. In vitro studies have elucidated that its anti-inflammatory actions are mediated, at least in part, through the inhibition of the NF- κ B pathway and activation of the Nrf2-mediated heme oxygenase-1 (HO-1) expression.[1] Its antioxidant effects are associated with the inhibition of MAPK signaling pathways, specifically p38 and JNK.[2] The anti-cancer properties of Latifolin in oral squamous carcinoma cells involve the inactivation of focal adhesion kinase (FAK)/non-receptor tyrosine kinase (Src) signaling.



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Caption: Signaling pathways modulated by Latifolin.

Experimental Protocols

In Vitro Anti-inflammatory Assay

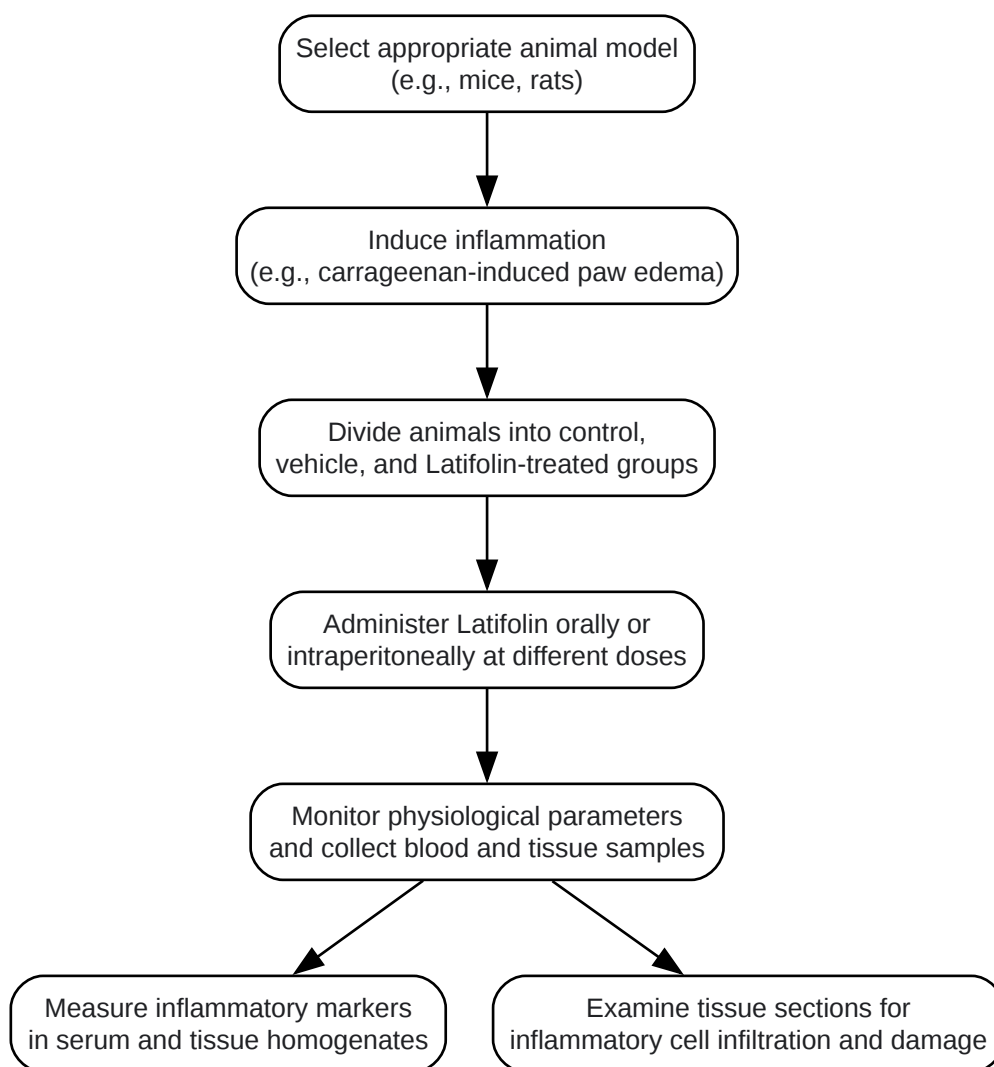
- Cell Culture: Murine peritoneal macrophages are cultured in appropriate media.
- Treatment: Cells are pre-treated with various concentrations of Latifolin for a specified time, followed by stimulation with lipopolysaccharide (LPS) to induce an inflammatory response.
- Analysis:
 - Nitric Oxide (NO) Measurement: The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess reagent.
 - Cytokine Measurement: Levels of pro-inflammatory cytokines such as TNF- α and IL-1 β in the cell culture supernatant are quantified using Enzyme-Linked Immunosorbent Assay

(ELISA).

- Western Blot Analysis: Protein expression levels of key signaling molecules like NF- κ B, Nrf2, and HO-1 are determined to elucidate the mechanism of action.

In Vivo Anti-inflammatory Model (Conceptual Workflow)

A representative workflow for evaluating the in vivo anti-inflammatory effects of Latifolin is depicted below.



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Caption: Conceptual workflow for in vivo anti-inflammatory studies.

Conclusion

The available scientific evidence strongly suggests that Latifolin is a promising natural compound with potent anti-inflammatory and antioxidant properties, demonstrated through both in vitro and in vivo studies. Its ability to modulate key signaling pathways involved in inflammation and oxidative stress warrants further investigation for its potential development as a therapeutic agent for various inflammatory diseases and conditions associated with oxidative damage. Future research should focus on detailed pharmacokinetic and toxicological profiling of Latifolin to establish its safety and efficacy for potential clinical applications.

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References

- 1. The neoflavonoid latifolin isolated from MeOH extract of *Dalbergia odorifera* attenuates inflammatory responses by inhibiting NF- κ B activation via Nrf2-mediated heme oxygenase-1 expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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